

Personal protective equipment for handling DL-Isocitric acid trisodium salt

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Compound of Interest

Compound Name: *DL-Isocitric acid trisodium salt*

Cat. No.: *B11764904*

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Safe Handling and Disposal of DL-Isocitric Acid Trisodium Salt

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for handling **DL-Isocitric acid trisodium salt** (CAS No. 1637-73-6) in a laboratory setting. Adherence to these procedures is crucial for maintaining a safe research environment.

Hazard Assessment

DL-Isocitric acid trisodium salt is not classified as a hazardous substance or mixture according to available Safety Data Sheets (SDS).[1][2][3] However, as with any chemical, it is essential to handle it with care to minimize exposure. The primary risks are associated with the inhalation of dust and direct contact with the eyes and skin.[1] To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to ensure safe handling of **DL-Isocitric acid trisodium salt**.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical safety goggles.[2][3][4]	Protects eyes from accidental splashes or airborne dust particles.
Hand Protection	Chemically resistant gloves (e.g., nitrile gloves). Gloves must be inspected before use and disposed of properly after handling the substance.[2][3]	Prevents direct skin contact.
Body Protection	A standard laboratory coat should be worn.[2]	Protects skin and personal clothing from contamination.
Respiratory Protection	Not typically required under normal handling conditions with adequate ventilation.[2][5] If dust is generated, a type N95 (US) or type P1 (EN 143) dust mask is recommended.[2][4]	Minimizes the inhalation of airborne particles.

Operational Plan: Handling and Storage

Proper handling and storage are critical for maintaining the integrity of **DL-Isocitric acid trisodium salt** and ensuring a safe laboratory environment.

Handling Procedures:

- Ventilation: Work in a well-ventilated area. The use of a fume hood or local exhaust ventilation is recommended, especially when handling larger quantities or when dust formation is likely.[1][6]
- Avoid Dust Formation: Handle the solid material carefully to minimize the generation of dust.[3][7]
- Prevent Contact: Avoid contact with eyes, skin, and clothing.[1]

- Hygiene: Wash hands thoroughly after handling the substance. Do not eat, drink, or smoke in the laboratory.[7]

Storage Conditions:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[6]
- Keep away from incompatible materials such as strong oxidizing agents.[1][5]

Emergency Procedures

In the event of an accidental exposure or spill, follow these first-aid and cleanup measures.

Emergency Situation	First-Aid and Spill Response Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[1][3]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water.[3]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[1][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical advice.[1][3]
Accidental Release	Wear appropriate PPE. For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[3] For larger spills, evacuate the area and ensure adequate ventilation.[1]

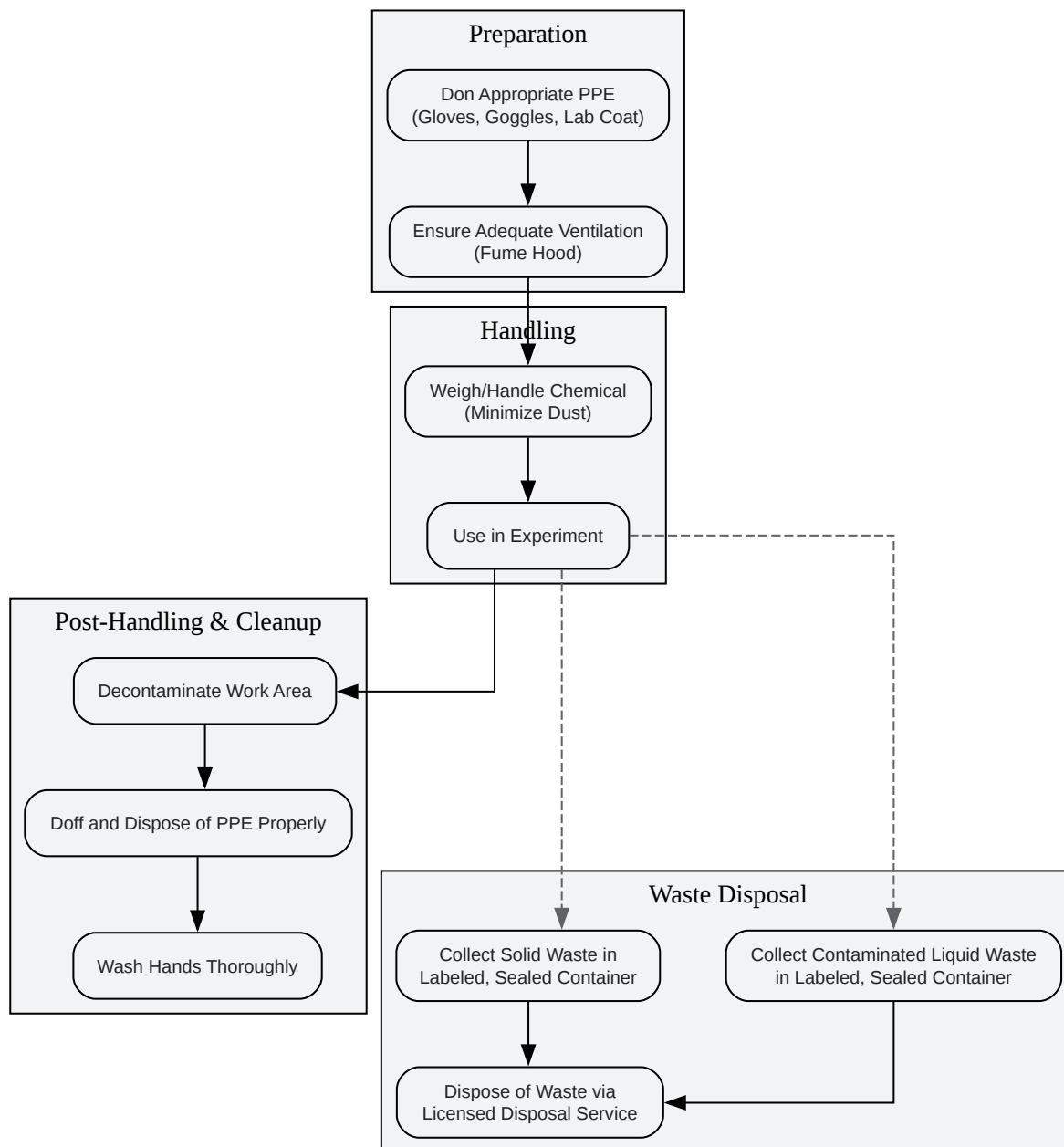
Disposal Plan

Dispose of **DL-Isocitric acid trisodium salt** and its containers in accordance with all federal, state, and local regulations.

- **Unused Product:** Unused or surplus material should be disposed of as chemical waste. Consider offering it to a licensed disposal company.[3]
- **Contaminated Packaging:** Empty containers may retain product residue and should be handled as if they were full. Do not mix with other waste.

Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **DL-Isocitric acid trisodium salt**.



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Caption: Workflow for the safe handling and disposal of **DL-Isocitric acid trisodium salt**.

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